

Applications of Basketane in Materials Science: An Overview of a Niche Field

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Compound of Interest

Compound Name: *Basketane*
CAS No.: *5603-27-0*
Cat. No.: *B15799688*

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While the unique, strained cage structure of **basketane** (pentacyclo[4.4.0.0^{2,5}.0.3,8.0.4,7]decane) has intrigued organic chemists for decades, its application in materials science remains a largely unexplored frontier.^[1] Unlike its more famous cousins, cubane and adamantane, which have been investigated for uses ranging from high-energy materials to pharmaceuticals, **basketane** has yet to find a significant foothold in the development of new materials.

This document summarizes the available scientific information on **basketane**, focusing on its synthesis and fundamental properties, which are prerequisites for any potential materials science applications. Due to the limited published research on the use of **basketane** in materials, this report will highlight the potential, based on the properties of **basketane** and analogies with related cage compounds, rather than detailing established applications.

Physical and Chemical Properties of Basketane

Basketane is a saturated polycyclic hydrocarbon with the molecular formula C₁₀H₁₂.^[2] Its rigid, basket-like structure results in significant ring strain, estimated to be over 100 kcal/mol.^[1] This high strain energy is a defining characteristic and leads to a high heat of combustion.^[2]

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂	[2]
Molar Mass	132.206 g·mol ⁻¹	[2]
Melting Point	58–61 °C	[1]
Boiling Point	~185 °C at 760 mmHg	[1]
Density	1.30 g/cm ³	[1]
Strain Energy	>100 kcal/mol	[1]

Spectroscopic data for **basketane** is well-characterized, with ¹H NMR and ¹³C NMR spectra reflecting its high symmetry. Infrared spectroscopy shows typical C-H stretching bands for a saturated hydrocarbon.[1]

Synthesis of Basketane and Its Derivatives

The synthesis of **basketane** is a multi-step process, and several routes have been reported.

Experimental Protocol: Synthesis of Basketane via Diels-Alder Reaction

One common synthesis begins with a Diels-Alder reaction between cyclooctatetraene and maleic anhydride.[2]

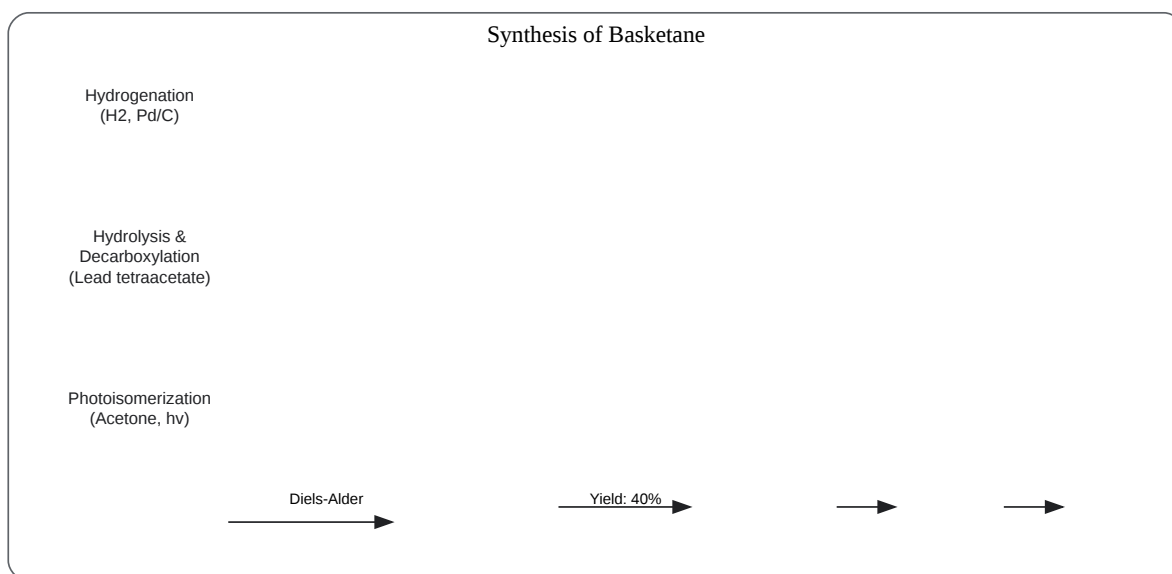
Materials:

- Cyclooctatetraene
- Maleic anhydride
- Acetone
- Lead tetraacetate
- Hydrogen gas

- Palladium on carbon (Pd/C) catalyst

Procedure:

- Diels-Alder Reaction: Cyclooctatetraene reacts with maleic anhydride to form a polycyclic anhydride adduct.
- Photoisomerization: The adduct undergoes intramolecular cyclization in acetone upon exposure to light, yielding a cage-like anhydride.^[2] This step has a reported yield of 40%.^[2]
- Hydrolysis and Decarboxylation: The anhydride is hydrolyzed, and subsequent treatment with lead tetraacetate affords basketene, the unsaturated precursor to **basketane**.^[2]
- Hydrogenation: Basketene is hydrogenated in the presence of a palladium on carbon catalyst to yield the final product, **basketane**.^[2]



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Figure 1. Synthetic workflow for **basketane** via a Diels-Alder reaction approach.

Experimental Protocol: Synthesis of a Highly Substituted Basketane Derivative

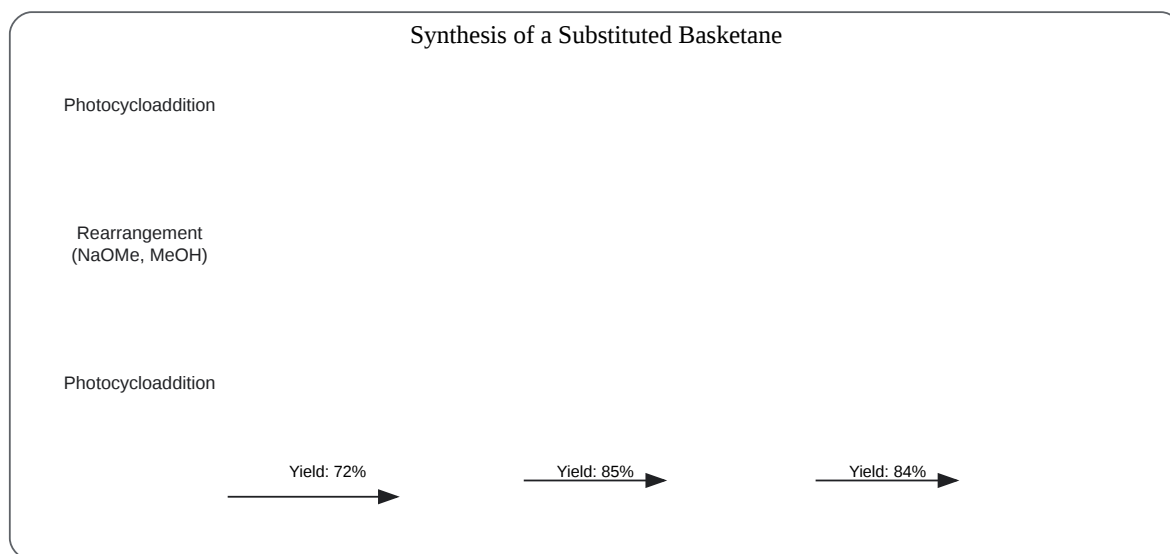
A synthesis for a highly substituted **basketane**, dimethyl 6,7-dicyano-1,3,9,9-tetramethylpentacyclo[4.4.0.0^{2,5}.0^{3,8}.0^{4,7}]decane-4,5-dicarboxylate, has been reported with good yields in the final steps.[3]

Materials:

- endo-2,3-dichloro-4a,8a-dicyano-4a,5,8,8a-tetrahydro-5,7-dimethyl-5,8-(2,2-dimethylethano)-1,4-naphthoquinone
- Sodium methoxide in methanol
- Solvent for photocycloaddition (e.g., benzene or acetone)

Procedure:

- Intramolecular Photocycloaddition (Step 1): The starting Diels-Alder adduct undergoes intramolecular photocycloaddition to afford 2,7-dichloro-4,5-dicyano-1,9,11,11-tetramethylpentacyclo[6.4.0.0^{2,7}.0^{4,12}.0^{5,9}]dodecane-3,6-dione with a 72% yield.[3]
- Rearrangement: Treatment of the product from step 1 with an excess of sodium methoxide in refluxing methanol leads to a complex rearrangement, affording dimethyl 7,8-dicyano-1,5,10,10-tetramethyltricyclo[4.2.2.0^{2,5}]deca-3,7-diene-3,4-dicarboxylate in 85% yield.[3]
- Intramolecular Photocycloaddition (Step 2): The product from step 2 undergoes a final intramolecular photocycloaddition to yield the highly substituted **basketane** derivative in 84% yield.[3]



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References

- 1. grokipedia.com [grokipedia.com]
- 2. [Basketane - Wikipedia](https://en.wikipedia.org/wiki/Basketane) [en.wikipedia.org]
- 3. Cage compounds. A ready synthesis of a highly substituted basketane - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
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